

1,3-Dibromo-2-methylbutane molecular weight and formula

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Compound of Interest

Compound Name: 1,3-Dibromo-2-methylbutane

Cat. No.: B14651614

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A Technical Overview of 1,3-Dibromo-2-methylbutane

This guide provides a concise summary of the core physicochemical properties of **1,3-Dibromo-2-methylbutane**, tailored for researchers and professionals in drug development and chemical synthesis.

Core Molecular Data

1,3-Dibromo-2-methylbutane is a halogenated alkane. Its fundamental molecular attributes are summarized below.

Identifier	Value	Reference
Molecular Formula	C5H10Br2	[1] [2] [3]
Molecular Weight	229.94 g/mol	[1] [2] [3]
IUPAC Name	1,3-dibromo-2-methylbutane	[1] [2]
CAS Registry Number	49623-50-9	[1] [2]
Canonical SMILES	CC(CBr)C(C)Br	[1]

Physicochemical Properties

While extensive experimental data for this specific isomer is limited, computed properties and data from related compounds provide valuable insights. These properties are critical for predicting its behavior in various chemical environments.

- Physical State: Expected to be a liquid at standard temperature and pressure.
- Reactivity: As a di-haloalkane, it can participate in various nucleophilic substitution and elimination reactions. The bromine atoms serve as good leaving groups, making it a useful building block in organic synthesis.

Biological Significance and Signaling Pathways

1,3-Dibromo-2-methylbutane is a simple synthetic organohalogen compound. It is not known to be involved in any biological signaling pathways. Its primary relevance to the life sciences is as a potential intermediate or building block in the synthesis of more complex, biologically active molecules. Due to its alkylating nature, it would be expected to exhibit cytotoxicity if introduced into biological systems.

Experimental Protocols and Applications

The primary application of **1,3-Dibromo-2-methylbutane** is in organic synthesis. A common experimental protocol would involve its use as an electrophile in substitution reactions.

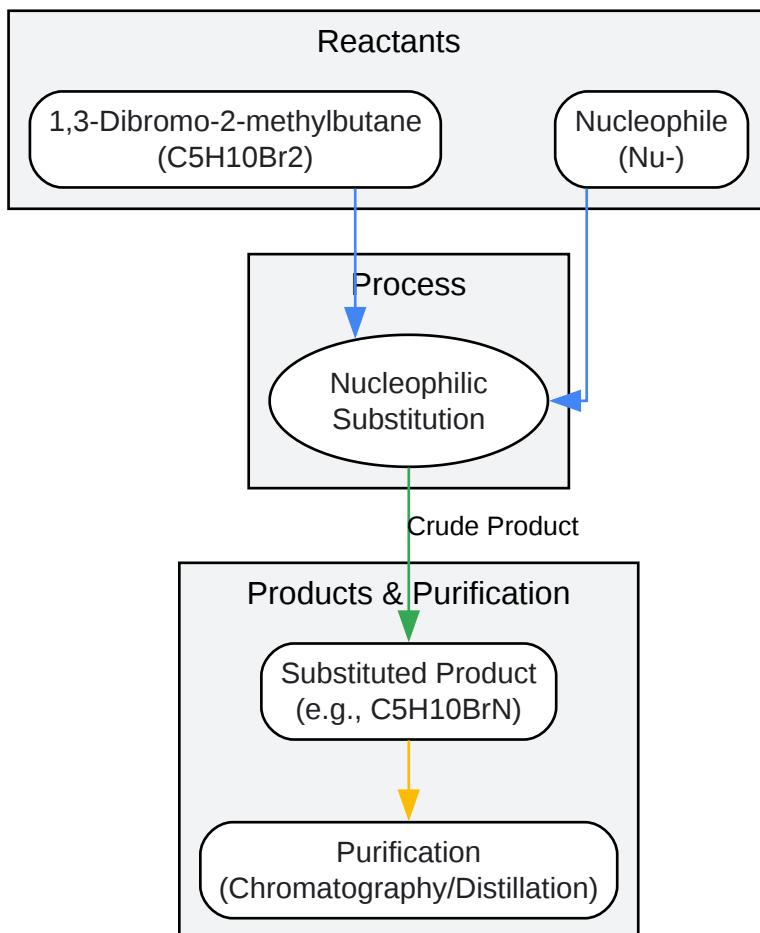
Generalized Experimental Protocol: Nucleophilic Substitution

- Reaction Setup: **1,3-Dibromo-2-methylbutane** is dissolved in a suitable aprotic polar solvent (e.g., acetone, DMF, or DMSO) under an inert atmosphere (e.g., nitrogen or argon).
- Nucleophile Addition: A nucleophile (e.g., an amine, thiol, or cyanide salt) is added to the solution, often dropwise if the reaction is exothermic.
- Reaction Conditions: The reaction mixture is stirred at a controlled temperature, ranging from room temperature to reflux, depending on the reactivity of the nucleophile. Reaction progress is monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).

- **Workup and Purification:** Upon completion, the reaction is quenched, and the product is extracted using an appropriate organic solvent. The crude product is then purified, typically by column chromatography or distillation, to isolate the desired substituted product.

This synthetic utility is visualized in the logical workflow diagram below.

Synthetic Utility of 1,3-Dibromo-2-methylbutane



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